

Spectroscopic Characterization of Ethyl 1H-indole-4-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 1H-indole-4-carboxylate*

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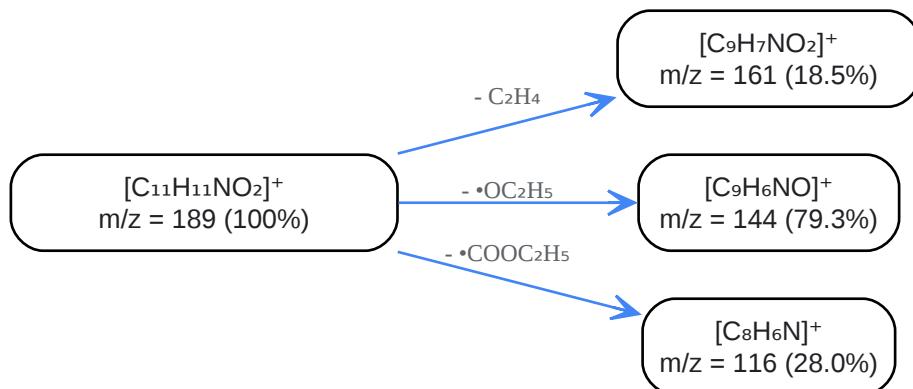
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Introduction

Ethyl 1H-indole-4-carboxylate is a valuable heterocyclic building block in organic synthesis, serving as a key intermediate in the development of functionalized indoles for medicinal chemistry and materials science.^[1] Its molecular structure, featuring an aromatic indole ring system coupled with an ethyl ester functional group, provides a versatile scaffold for creating complex molecular architectures. Accurate structural elucidation and confirmation are paramount for its application in research and development. This technical guide provides an in-depth analysis of the spectroscopic data for **Ethyl 1H-indole-4-carboxylate** (Molecular Formula: C₁₁H₁₁NO₂, Molecular Weight: 189.21 g/mol), focusing on Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy. While experimental Mass Spectrometry data is readily available, the public domain currently lacks published experimental NMR and IR spectra. Therefore, this guide will present the known MS data alongside a detailed, expert interpretation of the predicted ¹H NMR, ¹³C NMR, and IR spectra based on established spectroscopic principles and data from isomeric analogs.

Molecular Structure and Atom Numbering

To facilitate the discussion of spectroscopic data, the following IUPAC-recommended numbering scheme for the indole ring and the ethyl ester group will be used.



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